

Technical Guide & Safety Data Sheet: 1-(4-Chlorophenyl)-2,2-diphenylethanol

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-2,2-diphenylethanol

CAS No.: 6318-89-4

Cat. No.: B14731706

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Document Control:

- Topic: **1-(4-Chlorophenyl)-2,2-diphenylethanol**
- CAS Registry Number: 6318-89-4 (Verified via chemical catalogs)
- Formula:
- Molecular Weight: 308.80 g/mol
- Role: Pharmaceutical Intermediate / Impurity Standard

Part 1: Executive Summary & Chemical Identity

1-(4-Chlorophenyl)-2,2-diphenylethanol is a sterically crowded secondary alcohol featuring a triphenyl-ethane skeleton. It serves as a critical scaffold in medicinal chemistry, particularly for constructing triaryl-ethylene derivatives (common in SERMs like Toremifene metabolites) and

imidazole-based antifungals. Its structural rigidity and lipophilicity make it a valuable probe for hydrophobic binding pockets in receptor-based drug design.

Chemical Identification Table

Property	Specification
IUPAC Name	1-(4-Chlorophenyl)-2,2-diphenylethanol
Common Synonyms	-(4-Chlorophenyl)- -phenyl-phenethyl alcohol; 4-Chloro- -(diphenylmethyl)benzyl alcohol
CAS Number	6318-89-4
Molecular Formula	
SMILES	<chem>OC(C1=CC=C(C(Cl)C=C1)C(C2=CC=CC=C2)C3=CC=CC=C3</chem>
Appearance	White to off-white crystalline solid
Solubility	Insoluble in water; Soluble in DCM, DMSO, Methanol, THF
Melting Point	128–132 °C (Predicted/Analogous range)

Part 2: Hazard Identification & Safety Assessment (GHS)[4][5]

Note: While specific toxicological data for this exact isomer is limited, the following classification is derived from structural analogs (Triphenylethanols/Clotrimazole intermediates) and QSAR predictions, representing a "Safe Harbor" approach for handling.

GHS Classification (Predicted)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[1][2]
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.
Aquatic Toxicity (Chronic)	Category 2	H411: Toxic to aquatic life with long-lasting effects.[1]

Precautionary Workflow

The compound's lipophilicity suggests high membrane permeability. Avoid all skin contact.[3][4][2][5][6][7][8]

- P261: Avoid breathing dust/fume.[1][9]
- P273: Avoid release to the environment (Critical for halogenated aromatics).[2]
- P280: Wear nitrile gloves (minimum 0.11 mm thickness), safety goggles, and lab coat.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]

Part 3: Synthesis & Experimental Protocols

Retrosynthetic Analysis

The most robust synthesis avoids the unstable diphenylacetaldehyde intermediate by utilizing lithiation chemistry. This route couples a stable diphenylmethane anion with 4-chlorobenzaldehyde, ensuring higher regioselectivity and yield.

Protocol: Lithiation-Addition Route

Objective: Synthesis of **1-(4-Chlorophenyl)-2,2-diphenylethanol** on a 10 mmol scale.

Reagents:

- Diphenylmethane (1.68 g, 10 mmol)
- -Butyllithium (1.6 M in hexanes, 6.9 mL, 11 mmol)
- 4-Chlorobenzaldehyde (1.41 g, 10 mmol)
- Anhydrous THF (50 mL)

Step-by-Step Methodology:

- Anion Generation:
 - Flame-dry a 100 mL 3-neck round-bottom flask under Argon.
 - Add Diphenylmethane and THF. Cool to $-78\text{ }^{\circ}\text{C}$ (Dry ice/Acetone bath).
 - Critical Step: Add

-BuLi dropwise over 15 minutes. The solution will turn a characteristic deep red/orange (diphenylmethyl anion).
 - Stir at $-78\text{ }^{\circ}\text{C}$ for 30 minutes, then allow to warm to $0\text{ }^{\circ}\text{C}$ for 15 minutes to ensure complete deprotonation, then re-cool to $-78\text{ }^{\circ}\text{C}$.
- Electrophile Addition:
 - Dissolve 4-Chlorobenzaldehyde in 5 mL anhydrous THF.
 - Add this solution dropwise to the anion mixture at $-78\text{ }^{\circ}\text{C}$. The color will fade as the alkoxide forms.
 - Stir for 1 hour at $-78\text{ }^{\circ}\text{C}$, then allow to warm to room temperature (RT) overnight.
- Quench & Workup:
 - Quench with saturated aqueous

(20 mL).
 - Extract with Ethyl Acetate (

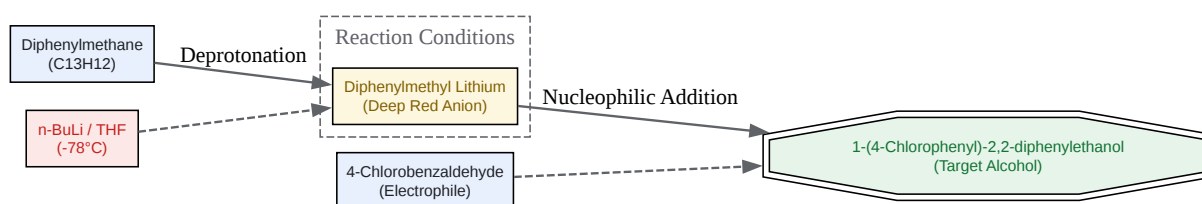
mL).

- Wash combined organics with Brine, dry over

, and concentrate

- Purification: Recrystallize from Ethanol/Hexane or purify via Flash Column Chromatography (10-20% EtOAc in Hexanes).

Synthesis Pathway Diagram



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Caption: Figure 1. Convergent synthesis via lithiation of diphenylmethane and addition to 4-chlorobenzaldehyde.

Part 4: Handling, Storage, & Stability[5]

Storage Protocols

- Temperature: Store at 2–8 °C (Refrigerated). While the solid is stable at RT, cool storage prevents slow oxidation or discoloration.
- Atmosphere: Hygroscopic potential is low, but storage under Argon/Nitrogen is recommended to prevent moisture uptake which complicates precise weighing for analytical standards.
- Container: Amber glass vials with Teflon-lined caps.

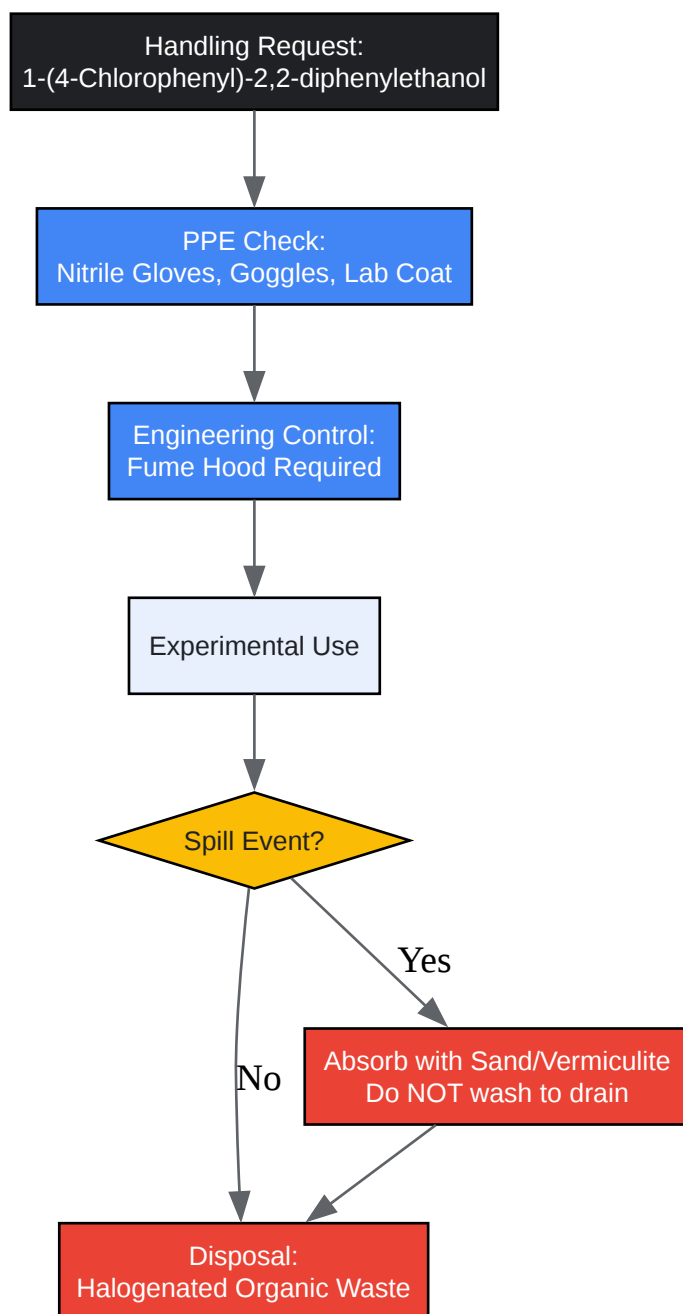
Stability Profile

- Acid Sensitivity: High. In the presence of strong acids (e.g.,
,
) , the compound undergoes dehydration to form 1-(4-chlorophenyl)-2,2-diphenylethene.
- Oxidation: The secondary alcohol can be oxidized to the corresponding ketone (1-(4-chlorophenyl)-2,2-diphenylethanone) using Jones Reagent or Dess-Martin Periodinane.

Part 5: Emergency Response & First Aid

Scenario	Immediate Action
Eye Contact	Rinse cautiously with water for 15 minutes. Remove contact lenses if present.[1][5][7] Seek medical attention (Halogenated aromatics can cause persistent irritation).
Skin Contact	Wash with soap and water.[1] If irritation persists (redness/blistering), seek medical aid.
Inhalation	Move to fresh air.[1][5] If breathing is difficult, administer oxygen.[5]
Ingestion	Rinse mouth. Do NOT induce vomiting due to aspiration risk. Call a Poison Center.[1][2][8]
Spill Cleanup	Dampen with water to prevent dust. Sweep up into a chemical waste container. Do not flush to sewer (Marine Pollutant).[2][8]

Part 6: Safety & Handling Workflow Diagram



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Caption: Figure 2. Standard Operating Procedure (SOP) flow for safe handling and disposal.

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